

Application Notes and Protocols: Handling and Storage of *cis*-3-Decene

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Compound of Interest

Compound Name: *cis*-3-Decene

Cat. No.: B091391

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of ***cis*-3-Decene** (CAS No. 19398-86-8). The information is compiled from various chemical data sources and safety data sheets for structurally similar compounds. Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of ***cis*-3-Decene**.^[1]
^[2]^[3]^[4]^[5]

Property	Value
Molecular Formula	C ₁₀ H ₂₀
Molecular Weight	140.27 g/mol [1][2][4]
CAS Number	19398-86-8[1][4][5]
Appearance	Colorless liquid
IUPAC Name	(3Z)-dec-3-ene[1]
Boiling Point	Data not explicitly available in search results
Density	Data not explicitly available in search results
Vapor Pressure	Data not explicitly available in search results
Solubility	Insoluble in water
Flash Point	Combustible liquid (classification for a similar compound)[6]

Handling Protocols

2.1. Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **cis-3-Decene** to minimize exposure risk.

- Eye Protection: Wear chemical safety goggles or a face shield.[6][7]
- Hand Protection: Wear suitable protective gloves resistant to chemicals.[6][7] The specific glove material should be chosen based on the breakthrough time and permeation rate for similar organic compounds.
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[6][8]
- Respiratory Protection: If working in a poorly ventilated area or if vapors are expected to be generated, use a NIOSH-approved respirator with an organic vapor cartridge.

2.2. General Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[6][8]
- Keep away from heat, sparks, open flames, and other ignition sources.[6][7][8] No smoking in the handling area.[6][8]
- Avoid contact with skin, eyes, and clothing.[8][9]
- Avoid inhalation of vapor or mist.[10]
- Use only non-sparking tools and take precautionary measures against static discharge.[9]
- Ground all metal parts of the equipment to prevent ignition of vapors by static electricity.[9]
- Wash hands thoroughly after handling.[7][8]

Storage Guidelines

Proper storage is essential to maintain the quality of **cis-3-Decene** and to prevent hazardous situations.

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][8][10] Keep the container cool.[6][8]
- Incompatible Materials: Keep away from strong oxidizing agents.
- Storage Location: Store away from heat, sparks, and open flames.[6][8] Store locked up.[8]

Experimental Protocols

Currently, specific, detailed experimental protocols for **cis-3-Decene** are not readily available in the public domain. However, its chemical nature as an alkene suggests its utility in various organic synthesis reactions.

4.1. General Reaction Considerations

- Oxidation: **cis-3-Decene** can be oxidized to form epoxides, alcohols, and aldehydes.[2] Common oxidizing agents include potassium permanganate (KMnO₄).[2]

- Reduction: The double bond can be reduced to form the corresponding alkane (decane) via catalytic hydrogenation, typically using a palladium catalyst.[\[2\]](#)
- Halogenation: It can undergo addition reactions with halogens like chlorine or bromine across the double bond.[\[2\]](#)

When performing these reactions, it is imperative to follow standard organic chemistry laboratory procedures, including inert atmosphere techniques where necessary, and to conduct the reactions in a chemical fume hood with appropriate PPE.

Emergency Procedures

5.1. Spills and Leaks

- Remove all sources of ignition.[\[9\]](#)
- Ensure adequate ventilation.[\[9\]](#)
- Wear appropriate personal protective equipment.[\[9\]](#)
- Absorb the spill with an inert absorbent material (e.g., sand, vermiculite).[\[9\]](#)
- Collect the absorbed material into a suitable, closed container for disposal.[\[9\]](#)

5.2. Fire

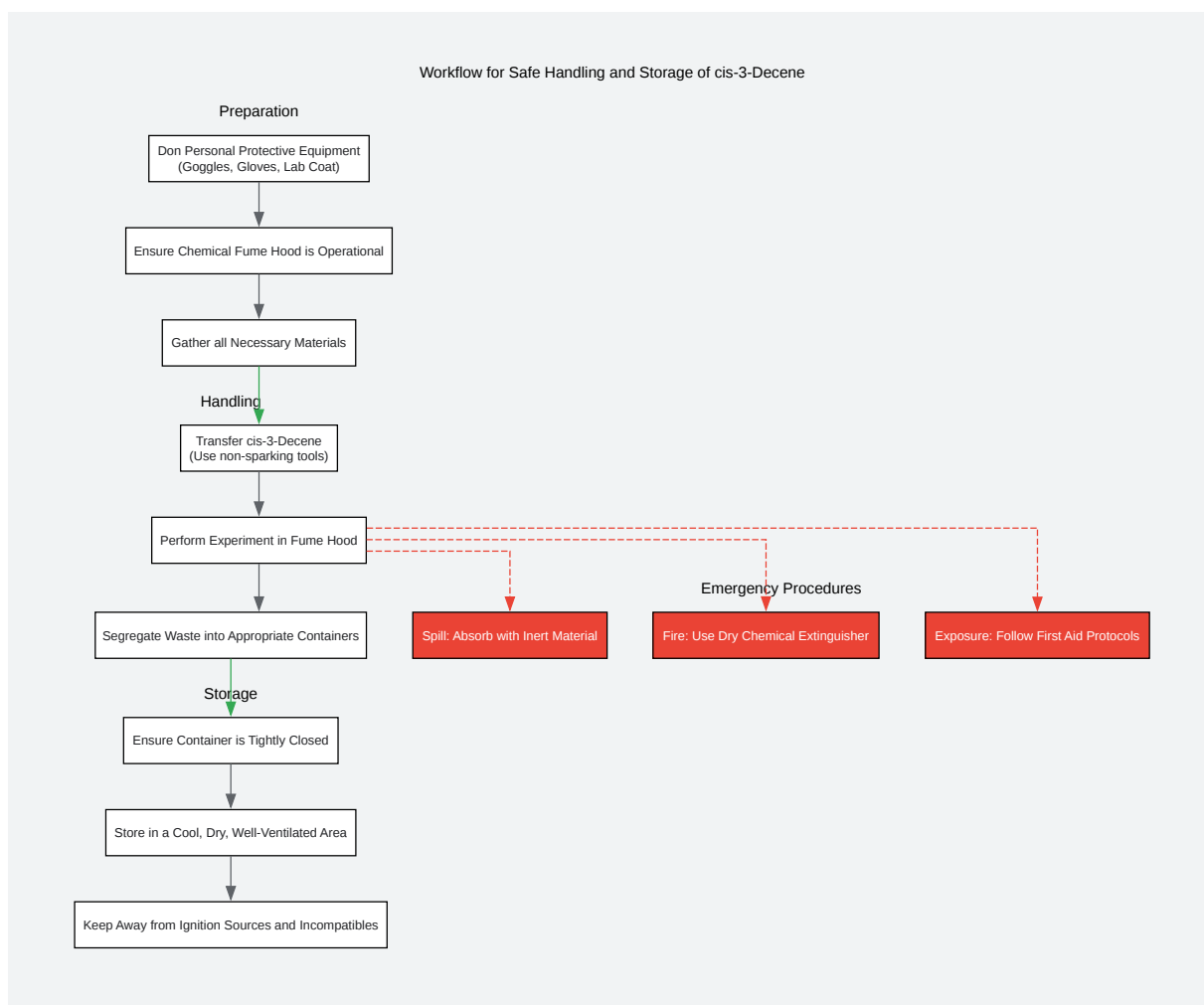
- Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish a fire.[\[6\]](#)[\[8\]](#)
- Protective Equipment: In case of a fire, wear a self-contained breathing apparatus.[\[7\]](#)

5.3. First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[6\]](#) Seek medical attention.[\[6\]](#)[\[10\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[\[6\]](#) If skin irritation occurs, get medical advice/attention.[\[8\]](#)

- Inhalation: Move the person to fresh air.[6][10] If breathing is difficult, give oxygen.[10] Seek medical attention if symptoms occur.[6]
- Ingestion: Do NOT induce vomiting.[8][9] Clean mouth with water and drink plenty of water afterwards.[6][9] Call a physician or poison control center immediately.[9]

Visual Workflow for Safe Handling and Storage



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Caption: Safe handling and storage workflow for ***cis*-3-Decene**.

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